

Essential Disposal Protocol for (S,R,S)-AHPC-C2-NH2 Dihydrochloride

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Compound of Interest

Compound Name: (S,R,S)-AHPC-C2-NH2
dihydrochloride

Cat. No.: B2413995

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For researchers, scientists, and drug development professionals, the proper disposal of novel chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **(S,R,S)-AHPC-C2-NH2 dihydrochloride**, a von Hippel-Lindau (VHL) E3 ligase ligand used in the development of Proteolysis Targeting Chimeras (PROTACs).[1][2] Due to the absence of a specific Safety Data Sheet (SDS) for this exact molecule, a cautious approach is mandated, treating the compound as a potentially hazardous substance.

Compound and Safety Data Summary

While a specific SDS for **(S,R,S)-AHPC-C2-NH2 dihydrochloride** is not readily available, information on the closely related (S,R,S)-AHPC Hydrochloride suggests it is not classified as a hazardous substance. However, the presence of an aliphatic amine functional group warrants caution, as lower aliphatic amines can be severe irritants to the skin, eyes, and mucous membranes.[3] PROTACs and their components are potent, biologically active molecules that should be handled with care.[4][5][6] Therefore, treating this compound as hazardous chemical waste is the recommended safety procedure.

Parameter	Information	Source
Chemical Name	(S,R,S)-AHPC-C2-NH2 dihydrochloride	N/A
Synonyms	VH032-C2-NH2 dihydrochloride	N/A
Molecular Formula	C ₂₅ H ₃₇ Cl ₂ N ₅ O ₄ S	[1]
Molecular Weight	574.56 g/mol	[1]
Known Hazards	Not classified as hazardous, but contains an aliphatic amine which can be an irritant. PROTAC components are potent molecules.	[3]
Storage	Room temperature in the continental US; may vary elsewhere.	[1]

Detailed Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **(S,R,S)-AHPC-C2-NH2 dihydrochloride** in solid form and as a liquid waste stream.

Personal Protective Equipment (PPE)

Before handling the compound, ensure the following PPE is worn:

- Gloves: Nitrile gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Body Protection: A standard laboratory coat.

Waste Segregation and Collection

Proper segregation of waste is crucial to prevent accidental reactions and ensure compliant disposal.

- Solid Waste:
 - Collect all unused or waste powder of **(S,R,S)-AHPC-C2-NH2 dihydrochloride** in a dedicated, clearly labeled hazardous waste container.
 - Any materials that have come into contact with the solid compound, such as weighing paper, contaminated gloves, and pipette tips, must also be disposed of in this container.
- Liquid Waste:
 - Solutions containing **(S,R,S)-AHPC-C2-NH2 dihydrochloride** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed. Incompatible wastes can react violently or produce hazardous gases.[\[4\]](#)

Spill Management

In the event of a spill, immediate action is necessary to contain and clean the area.

- For Solid Spills: Carefully sweep or scoop the material to minimize dust generation.
- For Liquid Spills: Absorb the spill with an inert, non-combustible absorbent material like vermiculite or sand.
- Collect all cleanup materials into a designated, sealed container for hazardous waste.
- Decontaminate the spill area with a suitable solvent (e.g., ethanol) and then wash the area thoroughly.

Final Disposal

- All waste containing **(S,R,S)-AHPC-C2-NH2 dihydrochloride**, including solid waste, liquid waste, and spill cleanup materials, must be disposed of through your institution's Environmental Health and Safety (EH&S) department.

- Do not dispose of this chemical down the drain or in the regular trash.
- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **(S,R,S)-AHPC-C2-NH2 dihydrochloride**.

Disposal Workflow for (S,R,S)-AHPC-C2-NH₂ Dihydrochloride[Click to download full resolution via product page](#)

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